

Z-VEID-AFC Specificity for Caspase-6: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Z-VEID-AFC
CAS No.:	219138-06-4
Cat. No.:	B15590422

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the specificity of the fluorogenic substrate **Z-VEID-AFC** for caspase-6. It is intended for researchers and professionals in the fields of apoptosis, neurodegenerative diseases, and drug development who utilize caspase activity assays. This document details the kinetic parameters of VEID-based substrates, outlines experimental protocols for determining inhibitor specificity, and provides visual representations of relevant biological pathways and experimental workflows.

Introduction

Caspase-6, a member of the cysteine-aspartic protease (caspase) family, plays a significant role as an executioner caspase in apoptosis and has been implicated in the pathogenesis of neurodegenerative disorders such as Huntington's and Alzheimer's diseases. The tetrapeptide sequence Val-Glu-Ile-Asp (VEID) is derived from a key cleavage site in lamin A, a known substrate of caspase-6. Consequently, probes and inhibitors incorporating this sequence, such as the fluorogenic substrate **Z-VEID-AFC** (Z-Val-Glu-Ile-Asp-7-Amino-4-

trifluoromethylcoumarin), are widely used to measure caspase-6 activity. Understanding the specificity of these tools is paramount for the accurate interpretation of experimental results.

Data Presentation: Specificity of VEID-Based Probes

While **Z-VEID-AFC** is designed as a caspase-6 substrate, it is crucial to recognize that it exhibits a degree of cross-reactivity with other caspases, particularly the other executioner caspases, caspase-3 and caspase-7. The following table summarizes available quantitative data on the kinetic parameters and inhibitory constants of VEID-based fluorogenic substrates and inhibitors for various caspases. This data is compiled from multiple sources, and direct comparative studies across a full panel of caspases are limited.

Probe	Target Caspase	Other Caspases	Parameter	Value	Reference
Ac-VEID-AFC	Caspase-6		kcat/Km (M ⁻¹ s ⁻¹)	139,200	
Ac-VEID-AMC	Caspase-6		kcat/Km (M ⁻¹ s ⁻¹)	17,365	[1]
Ac-VEID-AFC	Caspase-3	Cross-reactivity noted	-		[1]
Ac-VEID-AFC	Caspase-7	Cross-reactivity noted	-		[1]
Z-VEID-FMK	Caspase-6	IC50 (in cells)	3.63 - 4.82 μM		[2]
Z-VEID-FMK	Caspase-6	IC50 (in vitro)	100 - 192 nM		[2]
Z-VEID-FMK	Caspase-3, -8	Inhibition observed	-		

Note: Kinetic parameters and IC50 values can vary depending on the specific assay conditions, including buffer composition, temperature, and the specific recombinant caspase or cell lysate

used. Z-VEID-FMK is an irreversible inhibitor, and its IC₅₀ values are highly dependent on the incubation time.

Experimental Protocols

Protocol 1: Determination of Caspase Inhibitor Specificity using a Fluorometric Assay

This protocol outlines a method to determine the specificity of a caspase inhibitor (e.g., Z-VEID-FMK) against a panel of recombinant caspases using a fluorogenic substrate.

Materials:

- Recombinant active caspases (e.g., caspase-1, -2, -3, -4, -5, -6, -7, -8, -9, -10)
- Caspase inhibitor of interest (e.g., Z-VEID-FMK)
- Fluorogenic caspase substrates (e.g., Ac-YVAD-AFC for caspase-1, Ac-DEVD-AFC for caspase-3/7, Ac-LEHD-AFC for caspase-9, and Ac-VEID-AFC for caspase-6)
- Assay Buffer: 20 mM HEPES, pH 7.5, 100 mM NaCl, 10 mM DTT, 1 mM EDTA, 0.1% CHAPS, 10% sucrose.
- DMSO for dissolving inhibitor and substrates.
- Black, flat-bottom 96-well microplate.
- Fluorometric microplate reader with excitation and emission wavelengths appropriate for AFC (Ex: ~400 nm, Em: ~505 nm).

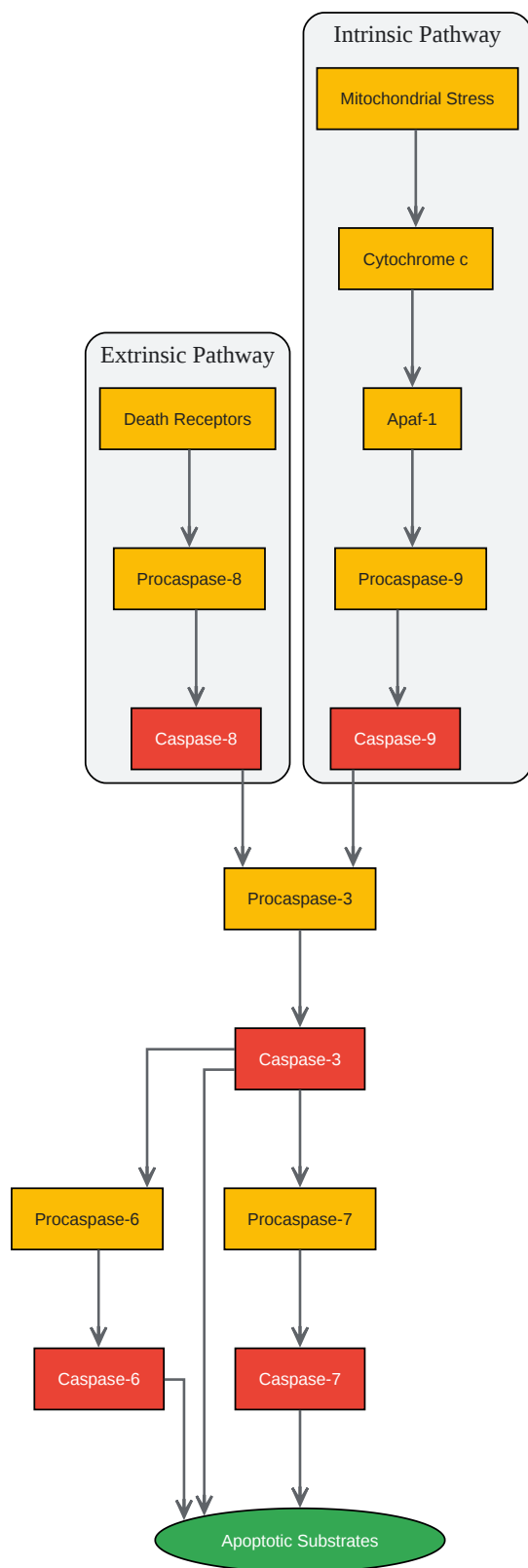
Procedure:

- **Inhibitor Preparation:** Prepare a stock solution of the caspase inhibitor in DMSO. Create a serial dilution of the inhibitor in Assay Buffer to achieve a range of desired final concentrations.
- **Enzyme Preparation:** Dilute each recombinant caspase in ice-cold Assay Buffer to a working concentration that gives a linear rate of substrate cleavage over the course of the assay.

- Assay Setup:
 - To each well of the 96-well plate, add 50 μ L of the diluted caspase solution.
 - Add 10 μ L of the serially diluted inhibitor or vehicle control (Assay Buffer with the same percentage of DMSO) to the respective wells.
 - Incubate the plate at 37°C for 15-30 minutes to allow the inhibitor to interact with the enzyme.
- Substrate Addition: Prepare a 2X working solution of the appropriate fluorogenic substrate in Assay Buffer. Add 40 μ L of the substrate solution to each well to initiate the reaction. The final volume in each well should be 100 μ L.
- Kinetic Measurement: Immediately place the plate in the pre-warmed (37°C) fluorometric plate reader. Measure the fluorescence intensity every 1-2 minutes for at least 30 minutes.
- Data Analysis:
 - Calculate the initial reaction velocity (V_0) for each well by determining the slope of the linear portion of the fluorescence versus time plot.
 - Plot the percentage of enzyme activity (relative to the vehicle control) against the logarithm of the inhibitor concentration.
 - Determine the IC50 value for each caspase using a non-linear regression analysis (log(inhibitor) vs. normalized response -- Variable slope).

Mandatory Visualizations

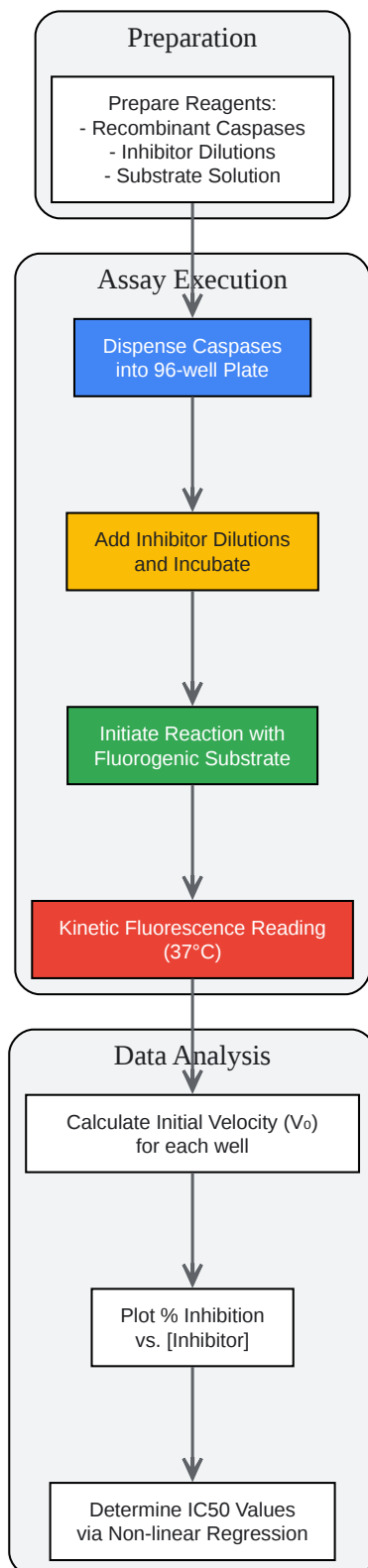
Signaling Pathways



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Caption: Caspase activation cascade leading to apoptosis.

Experimental Workflows



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Caption: Workflow for determining caspase inhibitor IC50 values.

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References

- [1. The inhibitor profiling of the caspase family of proteases using substrate-derived peptide glyoxals - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. benchchem.com \[benchchem.com\]](#)
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